

Comprehensive Safety and Handling Guide for (3S,4R)-Tofacitinib

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Compound of Interest

Compound Name: (3S,4R)-Tofacitinib

CAS No.: 2734856-31-4

Cat. No.: B15615042

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **(3S,4R)-Tofacitinib**, a potent Janus kinase (JAK) inhibitor. Adherence to these procedures is critical to ensure personnel safety and prevent environmental contamination.

(3S,4R)-Tofacitinib is the less active enantiomer of Tofacitinib and is intended for research and development purposes only[1][2]. Tofacitinib and its analogues are classified as potent compounds, and as such, require stringent handling protocols to minimize exposure. The citrate salt of Tofacitinib is known to be harmful if swallowed and may damage fertility or the unborn child[3].

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **(3S,4R)-Tofacitinib**. Double gloving is recommended for all handling procedures involving this compound[4].

PPE Category	Specification	Rationale
Hand Protection	Impervious disposable gloves (e.g., Nitrile)[4]	To prevent skin contact. Double gloving is recommended.
Eye Protection	Tightly fitting safety goggles with side-shields[5]	To protect eyes from dust and splashes.
Respiratory Protection	NIOSH-approved respirator or a full-face respirator	Required when engineering controls are not available or insufficient to control airborne dust, or if exposure limits are exceeded[5][6].
Body Protection	Fire/flammable resistant and impervious clothing[5]	To prevent skin contamination. Consider disposable clothing where appropriate[4].

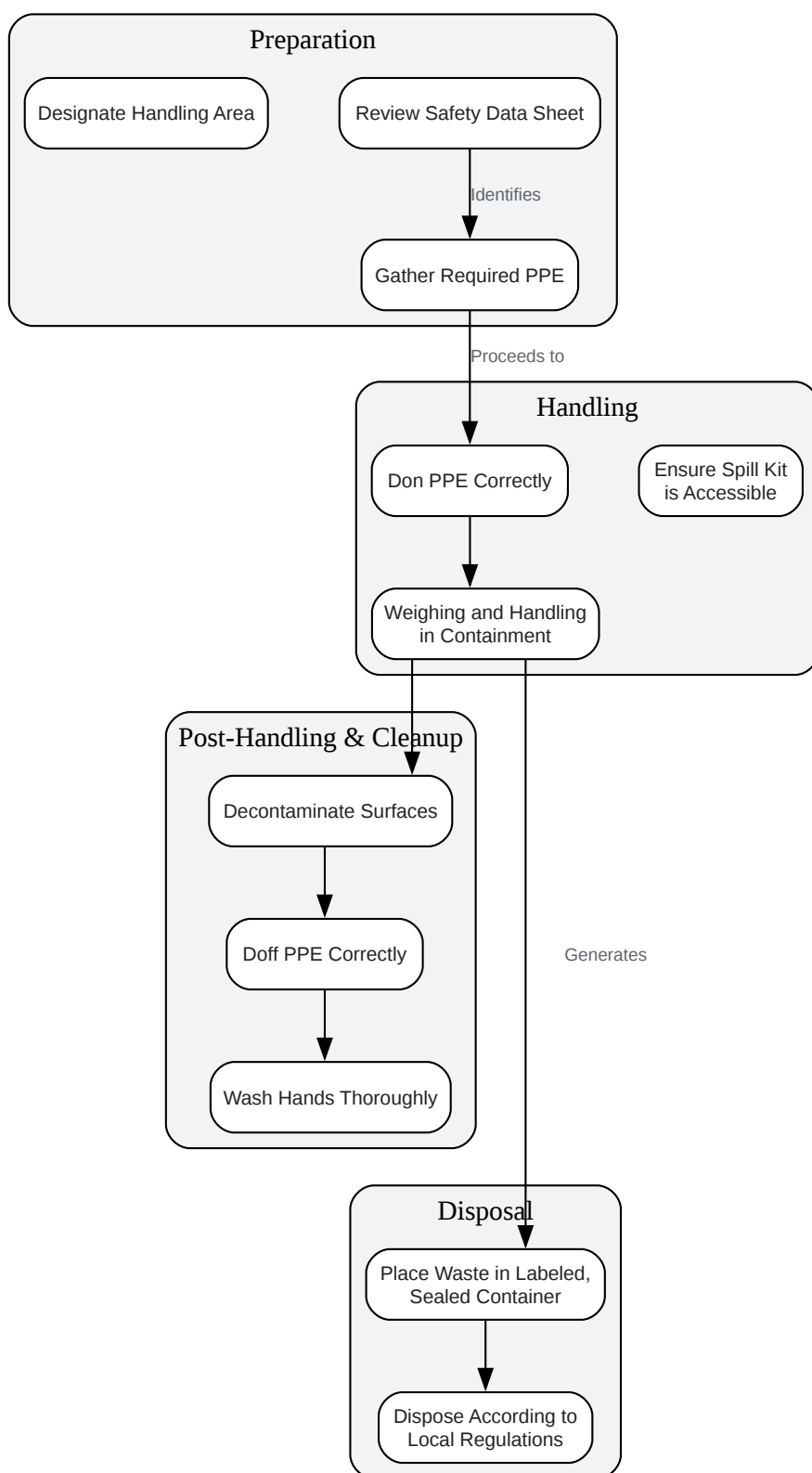
Engineering Controls

Engineering controls are the primary means of minimizing exposure to potent compounds.

- Ventilation: All handling of **(3S,4R)-Tofacitinib** powder should be conducted in a well-ventilated area, preferably within a laboratory fume hood or other appropriate local exhaust ventilation system[7]. For processes that may generate significant dust, consider using a glove box or an isolator[8].
- Air Pressure: For facilities handling larger quantities, dedicated manufacturing suites with appropriate air handling systems and room pressurization are recommended to prevent cross-contamination[8].

Handling Procedures

A systematic approach to handling **(3S,4R)-Tofacitinib** is crucial for safety. The following workflow outlines the key steps from preparation to disposal.



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Caption: Workflow for Safe Handling of (3S,4R)-Tofacitinib.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so[5].
- Personal Precautions: Wear appropriate PPE, including respiratory protection. Avoid breathing dust, vapors, mist, or gas[1][5].
- Cleanup:
 - For dry spills, collect the material using a method that minimizes dust generation, such as a damp cloth or a HEPA-filtered vacuum[4][6].
 - Place the spilled material into a suitable, closed, and labeled container for disposal[4].
 - Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **(3S,4R)-Tofacitinib** and contaminated materials is essential to prevent environmental release.

- Waste Collection: All waste materials, including empty containers, contaminated PPE, and cleaning materials, should be placed in a labeled, sealed container[4].
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing[5].
- Regulations: Dispose of contents and container in accordance with all local, regional, national, and international regulations[6]. Do not let the product enter drains.

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration[5].
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water[5].
Eye Contact	Rinse with pure water for at least 15 minutes[5].
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person[5].

Storage

Store **(3S,4R)-Tofacitinib** in a tightly closed container in a dry and well-ventilated place. Keep away from heat, sparks, and flames[7].

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for (3S,4R)-Tofacitinib]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615042/docs#comprehensive-safety-and-handling-guide-for-3s-4r-tofacitinib\]](https://www.benchchem.com/product/b15615042/docs#comprehensive-safety-and-handling-guide-for-3s-4r-tofacitinib)

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